

Ethanethiol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Ethanethiol*

Cat. No.: *B150549*

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For Researchers, Scientists, and Drug Development Professionals

Ethanethiol (also known as ethyl mercaptan) is a highly volatile and flammable organosulfur compound with a characteristic and potent pungent odor.^{[1][2]} While a valuable reagent in various chemical syntheses, its hazardous properties necessitate strict adherence to safety protocols to mitigate risks in a laboratory or industrial setting. This guide provides an in-depth overview of the safety and handling precautions for **ethanethiol**, tailored for professionals in research and drug development.

Chemical and Physical Properties

Ethanethiol is a colorless liquid with a strong, disagreeable odor often compared to garlic or skunk.^{[1][3][4]} Its high volatility and low flash point make it a significant fire hazard.^{[1][3]}

Property	Value	References
Molecular Formula	C ₂ H ₆ S	[5][6]
Molecular Weight	62.13 g/mol	[1][7]
Appearance	Colorless liquid	[1][3][5]
Odor	Strong, pungent, skunk-like	[1][3][4]
Boiling Point	35 °C (95 °F)	[1][5][7]
Melting Point	-148 °C (-234.4 °F)	[5][7]
Flash Point	-45 °C (-49 °F)	[5][8]
Vapor Pressure	440 mmHg @ 20 °C	[5][9]
Vapor Density	2.14 (Air = 1.0)	[5][7]
Specific Gravity	0.839 @ 20 °C	[9]
Solubility in Water	0.68 g/100 mL at 20°C	[1][7]
Lower Explosive Limit (LEL)	2.8%	[8][9]
Upper Explosive Limit (UEL)	18.2%	[8][9]
Autoignition Temperature	298 °C (568.4 °F)	[8]

Toxicological Properties and Occupational Exposure Limits

Ethanethiol is harmful if inhaled or swallowed and can cause irritation to the eyes, skin, and respiratory tract.[7][8] High concentrations can lead to central nervous system depression, with symptoms including dizziness, headache, nausea, and unconsciousness.[7] Chronic exposure may result in damage to the lungs, kidneys, and liver.[9]

Occupational Exposure Limits

To minimize the risk of adverse health effects, various regulatory agencies have established occupational exposure limits for **ethanethiol**.

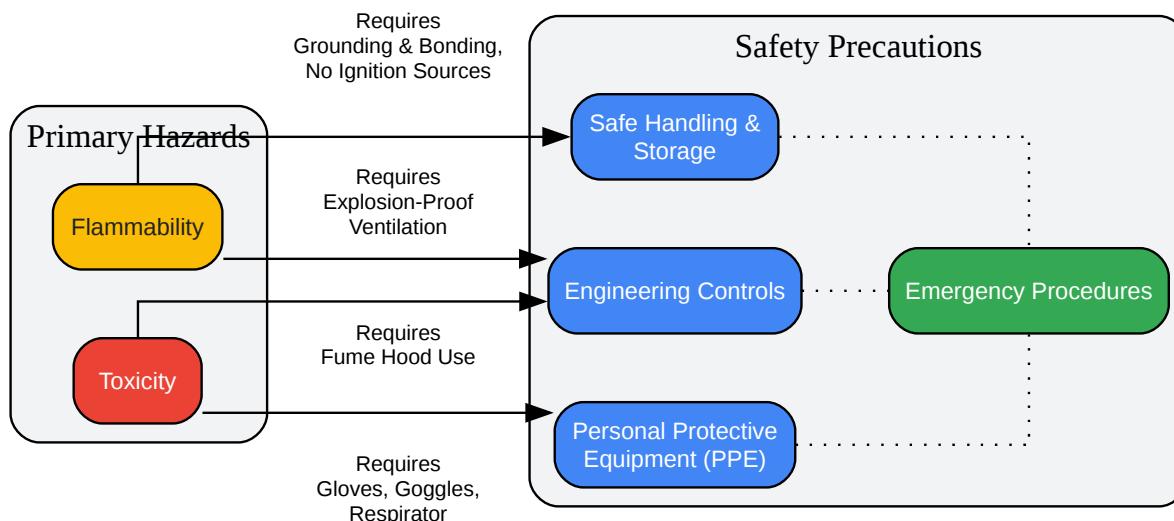
Organization	Limit	References
OSHA (PEL)	10 ppm (Ceiling)	[8][10]
ACGIH (TLV)	0.5 ppm (TWA)	[7]
NIOSH (REL)	0.5 ppm (Ceiling)	[5][10]
IDLH	500 ppm	[5][10]

PEL: Permissible Exposure Limit TLV: Threshold Limit Value TWA: Time-Weighted Average

REL: Recommended Exposure Limit IDLH: Immediately Dangerous to Life or Health

Hazard Identification and Safety Precautions

The primary hazards associated with **ethanethiol** are its extreme flammability and toxicity. The following diagram illustrates the relationship between these hazards and the necessary safety precautions.



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Caption: Hazard-Precaution Relationship for **Ethanethiol**.

Experimental Protocols for Safe Handling

Adherence to detailed experimental protocols is crucial for the safe handling of **ethanethiol**.

Engineering Controls

- Ventilation: All work with **ethanethiol** must be conducted in a properly functioning chemical fume hood to maintain airborne concentrations below exposure limits.[8][11] The ventilation system should be explosion-proof.[8]
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the immediate work area.[8][10]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash goggles are mandatory.[8]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., Nitrile or Butyl rubber) and a lab coat or chemical-resistant apron.[11]
- Respiratory Protection: If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.[8][10] For high concentrations, a self-contained breathing apparatus (SCBA) may be necessary.[10][11]

Handling and Storage Procedures

- Grounding and Bonding: To prevent static discharge, all containers and equipment used for transferring **ethanethiol** must be grounded and bonded.[11][12]
- Ignition Sources: Keep away from all sources of ignition, including open flames, sparks, and hot surfaces. Use only non-sparking tools.[5][11]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[7][8][12] The storage area should be designated for flammable liquids and be separate from strong oxidizing agents, strong acids, and strong bases.[7] Containers may develop pressure and should be cooled before opening.[8]

Spill and Leak Procedures

- Small Spills: In a fume hood, absorb the spill with an inert material like vermiculite or sand.[8] Collect the absorbent material in a sealed container for hazardous waste disposal.
- Large Spills: Evacuate the area immediately.[9] Remove all ignition sources.[8] Use a vapor-suppressing foam to reduce vapors.[8][13] Contain the spill and prevent entry into waterways.[13]

Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[5][8] Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.[5][8]
- Firefighter Protection: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[5][9]

First Aid Measures

- Inhalation: Remove the individual to fresh air.[5][8] If breathing is difficult, administer oxygen. [8] Seek immediate medical attention.[5][8]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[5][8] Seek medical attention if irritation persists.[5][9]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][8] Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[7] If the person is conscious, give 2-4 cupfuls of milk or water.[8] Seek immediate medical attention.[8]

Disposal Considerations

All **ethanethiol** waste, including contaminated absorbent materials and empty containers, must be disposed of as hazardous waste in accordance with all applicable federal, state, and local regulations.[5][11] Do not allow it to enter the sewer system.[7]

Conclusion

Ethanethiol is a valuable chemical reagent, but its inherent hazards demand a comprehensive understanding and implementation of rigorous safety protocols. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can minimize the risks associated with its use and ensure a safe working environment.

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